

Octadecane, 1,18-dimethoxy- material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Octadecane, 1,18-dimethoxy-

CAS No.: 102155-51-1

Cat. No.: B14074152

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An In-depth Technical Guide on the Material Safety Data Sheet for **Octadecane, 1,18-dimethoxy-**

For the Attention of Researchers, Scientists, and Drug Development Professionals

Introduction: This guide provides a comprehensive technical overview of the material safety data and handling procedures for **Octadecane, 1,18-dimethoxy-**. It is important to note that specific safety data for this precise molecule is not readily available in public databases. Therefore, this document has been constructed by synthesizing information from the closely related isomer, Octadecane, 1,1-dimethoxy-, the parent alkane, n-octadecane, and general principles of ether chemistry. The structural differences, particularly the placement of the methoxy groups at the terminal ends of the alkane chain, will influence certain physical and chemical properties, a factor that experienced researchers should consider.

Chemical Identification and Structural Properties

Octadecane, 1,18-dimethoxy- is classified as a long-chain diether. Its structure is characterized by an eighteen-carbon backbone with methoxy groups (-OCH₃) at both the first

and eighteenth positions. This symmetrical arrangement results in a molecule with a significant nonpolar hydrocarbon core and polar ether functionalities at its extremities, suggesting potential utility as an amphiphilic substance in various formulations.

- IUPAC Name: 1,18-dimethoxyoctadecane
- Molecular Formula: $C_{20}H_{42}O_2$ [1][2]
- Molecular Weight: 314.5 g/mol [1][2]
- CAS Number: A specific CAS number for the 1,18-isomer is not readily found. For comparative purposes, the CAS number for the 1,1-isomer is 14620-55-4. [1]

Hazard Identification and GHS Classification

While a specific Globally Harmonized System (GHS) classification for **Octadecane, 1,18-dimethoxy-** is not established, a potential hazard profile can be inferred from the known hazards of similar long-chain alkanes and ethers. Researchers should handle this compound with the assumption that it may present the following hazards until specific toxicological data is available.

Table 1: Inferred GHS Classification

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation. [3][4]
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation.[3][4]

| Aspiration Hazard | Category 1 | Danger | H304: May be fatal if swallowed and enters airways. [4][5] |

Potential Health Effects:

- Inhalation: Inhalation of vapors or mists may lead to irritation of the respiratory tract.[6]

- Skin Contact: Prolonged or repeated exposure may cause skin irritation.[3][7]
- Eye Contact: Direct contact with the eyes is likely to cause serious irritation.[3][4]
- Ingestion: If swallowed, there is a risk of aspiration into the lungs, which can be fatal.[3][4]

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken promptly:

- Inhalation: Relocate the individual to an area with fresh air. If respiratory distress occurs, provide oxygen and seek immediate medical assistance.[7]
- Skin Contact: Take off any contaminated apparel. Cleanse the affected skin area thoroughly with soap and water for a minimum of 15 minutes. If irritation persists, consult a medical professional.[3][7]
- Eye Contact: Flush the eyes immediately with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids intermittently. If contact lenses are worn, remove them if it is safe to do so. Continue to rinse. If irritation does not subside, seek medical attention.[3][4]
- Ingestion: Do NOT induce vomiting. If the individual is conscious, have them rinse their mouth with water. Immediate medical intervention is critical.[4][7]

Fire-Fighting Measures

- Suitable Extinguishing Media: For fires involving this substance, use a water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide.[7]
- Specific Hazards: This compound is expected to be combustible when exposed to high temperatures.[6] Thermal decomposition can produce hazardous gases, including carbon monoxide and carbon dioxide.[3][8]
- Protective Actions for Firefighters: Individuals fighting the fire should use a self-contained breathing apparatus (SCBA) and wear full protective clothing.[7]

Accidental Release Measures

- **Personal Precautions:** Ensure appropriate personal protective equipment (PPE) is worn, including chemical-resistant gloves, safety goggles, and a lab coat. Maintain adequate ventilation in the affected area.[7]
- **Environmental Precautions:** Take steps to prevent the spilled material from entering drains and waterways.[7]
- **Containment and Cleanup:** For minor spills, use an inert absorbent material such as sand or vermiculite to contain and collect the substance. Place the absorbed material into a suitable container for disposal. For larger spills, create a dike to prevent spreading and collect the material for proper disposal.[7]

Handling and Storage

- **Safe Handling:** Avoid direct contact with skin and eyes and prevent the inhalation of any vapors or mists. Operations should be conducted in a well-ventilated environment. Always wash hands thoroughly after handling the substance.[4]
- **Storage Conditions:** Keep the container tightly sealed and store in a cool, dry, and well-ventilated location. Store away from strong oxidizing agents.[4][7]

Exposure Controls and Personal Protection

- **Engineering Controls:** A well-ventilated laboratory is essential. For procedures that may generate significant vapors, the use of a fume hood is strongly recommended.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Chemical safety goggles are mandatory.
 - **Skin Protection:** Nitrile rubber gloves or other chemically resistant gloves and a laboratory coat should be worn.
 - **Respiratory Protection:** In situations where ventilation is insufficient, a NIOSH-approved respirator equipped with an organic vapor cartridge should be utilized.

Physical and Chemical Properties

Specific data for **Octadecane, 1,18-dimethoxy-** is limited. The following table provides the properties of the parent compound, n-octadecane, as a reference point. The terminal ether groups on the 1,18-isomer are expected to increase its polarity, which may alter its melting and boiling points relative to the parent alkane.

Table 2: Physical and Chemical Properties of n-Octadecane

Property	Value
Appearance	White, waxy crystalline solid
Odor	Odorless
Melting Point	28-30 °C[9]
Boiling Point	317 °C[9]
Density	0.777 g/cm ³ [3][9]
Solubility in Water	Insoluble
Solubility in Organic Solvents	Soluble in non-polar solvents such as hexane and benzene
Flash Point	165 °C[9]

| Autoignition Temperature | 235 °C[9] |

Stability and Reactivity

- **Chemical Stability:** The compound is stable under standard laboratory conditions.[3]
- **Conditions to Avoid:** Exposure to excess heat and potential ignition sources should be avoided.[3]
- **Incompatible Materials:** It is incompatible with strong oxidizing agents.[3][7]
- **Hazardous Decomposition Products:** Combustion will produce carbon monoxide and carbon dioxide.[3][8]

Toxicological Information

There is no specific toxicological information available for **Octadecane, 1,18-dimethoxy-**. The data presented below pertains to n-octadecane.

- Acute Toxicity:
 - LD50 Dermal (Rabbit): > 3160 mg/kg[3]
 - LC50 Inhalation (Rat): > 5266 mg/m³ (4 hours)[3]
- Carcinogenicity: This substance has not been identified as a carcinogen by IARC, NTP, ACGIH, or OSHA.[3]
- Mutagenicity and Reproductive Toxicity: No data is available for germ cell mutagenicity or reproductive toxicity.[3]

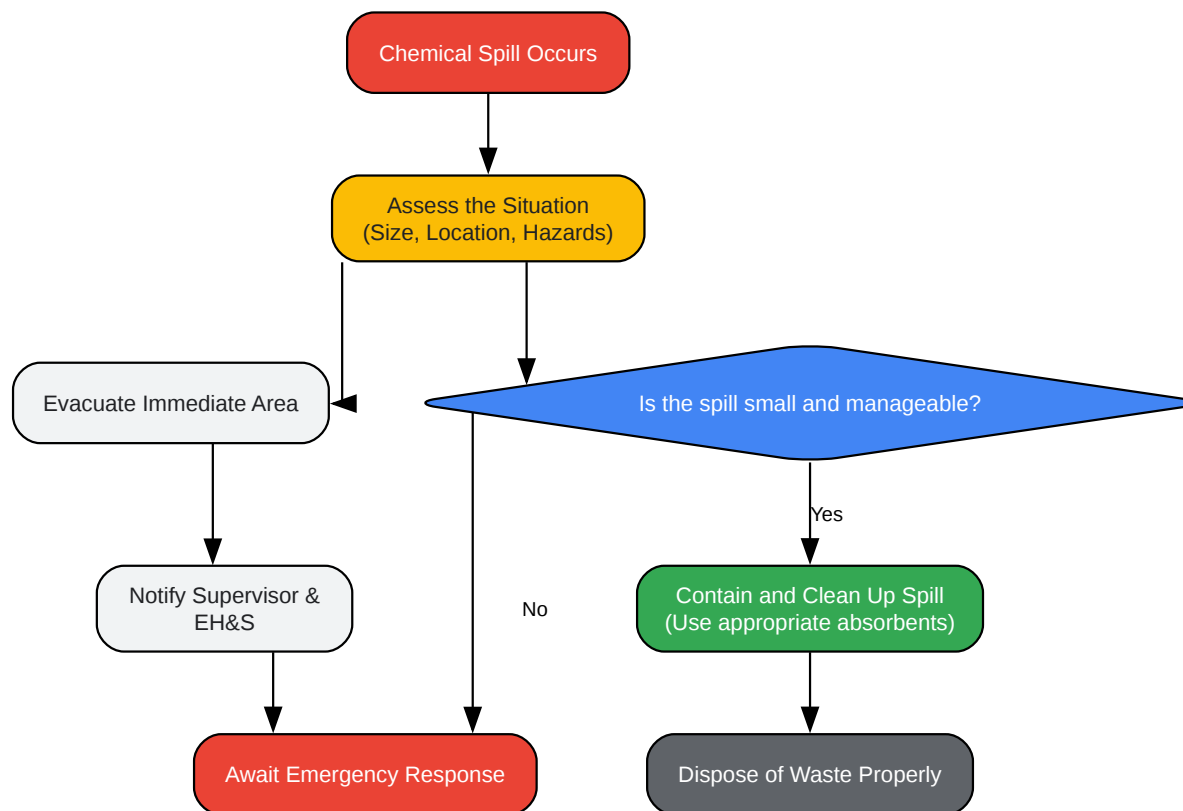
Ecological Information

- Ecotoxicity: In high concentrations, it may be harmful to aquatic organisms.[7]
- Persistence and Degradability: It is anticipated to be biodegradable.[7]
- Bioaccumulation: There is a potential for this substance to bioaccumulate.[8]

Disposal Considerations

All waste material should be disposed of in accordance with applicable local, regional, and national environmental regulations. Avoid releasing the substance into the environment.[3][7]

Experimental Workflow: Chemical Spill Response



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Caption: A logical workflow for responding to a chemical spill in a laboratory setting.

Applications in Research and Drug Development

Long-chain hydrocarbons and their functionalized derivatives are of significant interest in pharmaceutical sciences. For instance, n-octadecane is employed as a hydrophobic excipient in various drug formulations and in the development of controlled-release systems. The amphiphilic character of **Octadecane, 1,18-dimethoxy-** suggests its potential as a component in advanced drug delivery systems, such as in the formation of micelles or liposomes, which can improve the solubility and bioavailability of hydrophobic drug molecules.

Synthesis

The synthesis of **Octadecane, 1,18-dimethoxy-** can be approached through established organic chemistry methodologies. A plausible synthetic route is the Williamson ether synthesis, which would involve the reaction of 1,18-dihalo-octadecane (for example, 1,18-dibromooctadecane) with sodium methoxide. Alternatively, the reduction of a corresponding dicarboxylic acid ester could also yield the desired diether.

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